

# Application Notes and Protocols for Methyl Cedryl Ketone in Functional Perfumery

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## Compound of Interest

Compound Name: **Methyl Cedryl Ketone**

Cat. No.: **B15599383**

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For Researchers, Scientists, and Product Development Professionals

These application notes provide a comprehensive guide to employing **Methyl Cedryl Ketone** (MCK), also known by its commercial name Vertofix, in functional perfumery, with a specific focus on its use in soap and detergent formulations. This document outlines the physicochemical properties of MCK, recommended usage levels, and detailed protocols for performance evaluation.

## Introduction to Methyl Cedryl Ketone (MCK)

**Methyl Cedryl Ketone** is a powerful and versatile synthetic aroma chemical widely valued for its persistent and complex scent profile.<sup>[1]</sup> It is a key component in modern perfumery, particularly for imparting woody, ambery, and musky notes.<sup>[1][2][3]</sup> Structurally derived from cedrene, a component of cedarwood oil, MCK offers excellent stability and fixative qualities, making it an ideal choice for functional applications where fragrance longevity and performance are critical.<sup>[1]</sup> Its robust chemical nature allows it to perform well in the often harsh chemical environments of soap and detergent bases.<sup>[4]</sup>

### Key Attributes:

- Odor Profile: Possesses a strong, dry woody scent with ambery, leathery, and musky undertones.<sup>[1][2][4]</sup>

- Function: Acts as a fixative to anchor more volatile fragrance components and as a substantive base note, enhancing the overall longevity of the scent.[\[1\]](#)
- Applications: Widely used in fine fragrances, soaps, shower products, and laundry detergents.[\[1\]](#)[\[5\]](#)

## Physicochemical and Olfactory Properties

A summary of the key properties of **Methyl Cedryl Ketone** is provided below. This data is essential for formulation development and for predicting its behavior in various product bases.

Property	Value / Description
Chemical Name	1-[(1R,2R,5S,7R)-2,6,6,8-tetramethyltricyclo[5.3.1.0 <sup>1,5</sup> ]undec-8-en-9-yl]ethanone[1]
Synonyms	Vertofix, Acetyl Cedrene, Lignofix, MCK[1][6]
CAS Number	32388-55-9[1][6]
Molecular Formula	C <sub>17</sub> H <sub>26</sub> O[1][6]
Molecular Weight	246.39 g/mol [6]
Appearance	Pale yellow to pale brown liquid[5][7]
Odor Type	Woody, Ambery, Musky[1][2][3][8]
Odor Description	Dry, woody (cedar), amber-like, leathery, musky, persistent, with resinous undertones.[1][2][4]
Odor Strength	High[1]
Substantivity	~400 hours at 100% on a smelling strip.[4] Substantivity on fabric is application-dependent and should be verified via protocol 4.4.
Boiling Point	320.9 °C at 101.8 kPa[7]
Flash Point	>100 °C (Closed Cup)[6][7]
Solubility	Soluble in alcohol; Insoluble in water.[4][6]
logP (o/w)	>= 5.6 - <= 5.9[7]

## Application in Soaps and Detergents

**Methyl Cedryl Ketone** is highly valued in soaps and detergents for its excellent chemical stability and its ability to provide a long-lasting, sophisticated woody scent that survives the washing process.[4]

## Recommended Usage Levels

The following table provides typical starting concentrations for incorporating MCK into various product bases. Optimization will be required based on the specific formulation, desired scent intensity, and cost targets.

Product Type	Recommended Concentration (% w/w)	Notes
Bar Soap	0.8 - 2.0%	MCK exhibits good heat stability, making it suitable for the saponification process. <a href="#">[1]</a> Testing is recommended to assess any potential for discoloration or acceleration in cold process soap. <a href="#">[9]</a> <a href="#">[10]</a>
Liquid Soap	0.5 - 1.5%	Stable in typical liquid soap formulations.
Liquid Detergent	0.4 - 1.2%	Provides excellent substantivity on fabric, delivering a pleasant woody character to laundered clothes. <a href="#">[4]</a>
Powder Detergent	0.3 - 1.0%	Stable in the presence of bleaching agents like perborates. <a href="#">[4]</a>
Fabric Softener	0.5 - 1.5%	High substantivity ensures the fragrance lasts on dried textiles. <a href="#">[4]</a>

Note: Maximum recommended usage levels can be up to 10% in fragrance concentrates for detergents.[\[5\]](#)[\[11\]](#)

## Performance Characteristics

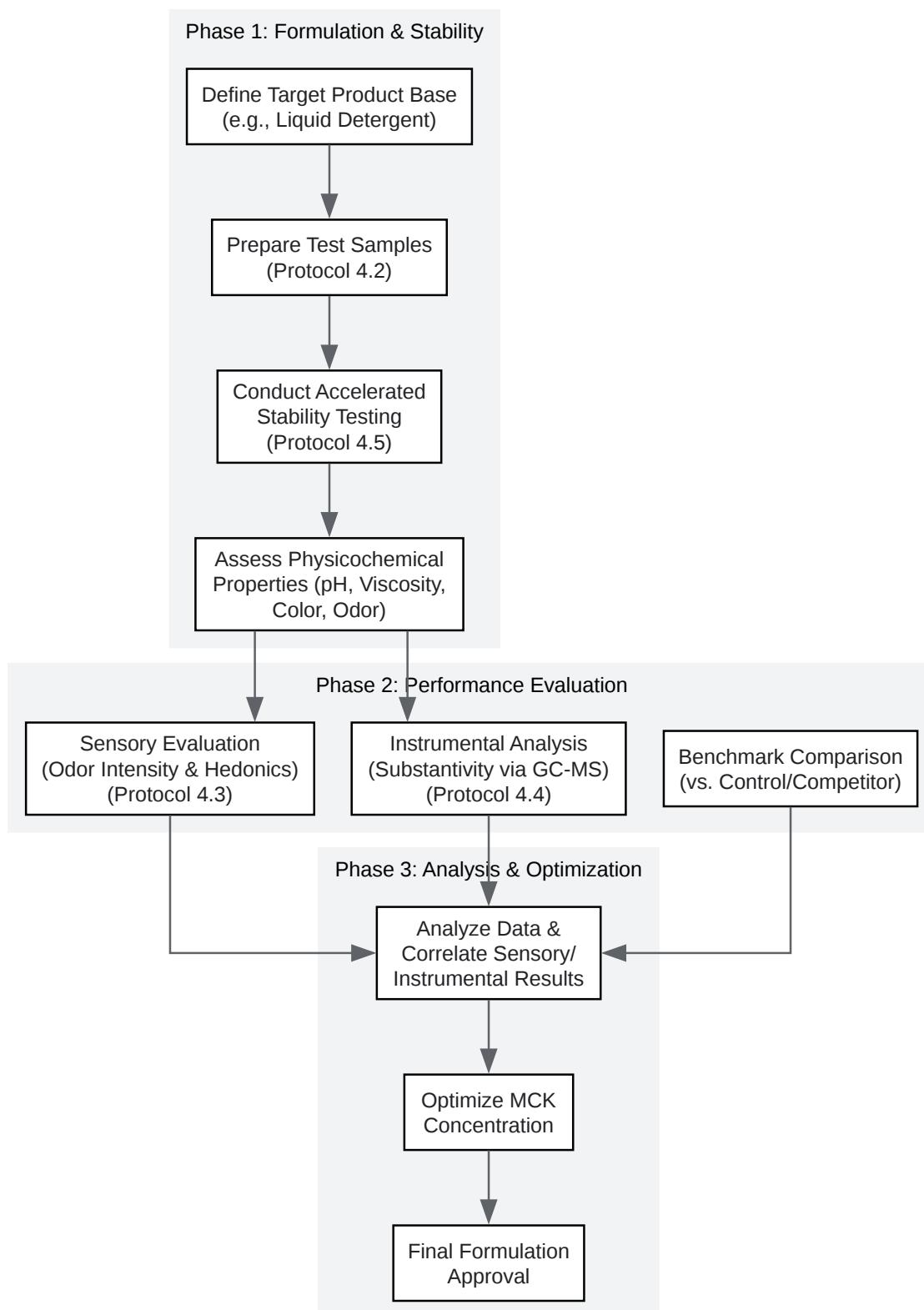
Performance Metric	Description
Stability	MCK is stable across a wide range of conditions, including in acidic and alkaline environments typical of cleaners and detergents, and in the presence of perborates. [4] Its rigid tricyclic structure contributes to its low volatility and high stability.[1] An accelerated stability test protocol is provided in section 4.5.
Substantivity (Longevity)	Due to its high molecular weight and low vapor pressure, MCK has excellent substantivity, meaning it adheres well to surfaces like skin and fabric and provides a long-lasting aroma.[4] Its scent is known to last through multiple wash cycles. A protocol for instrumental evaluation is provided in section 4.4.
Fixative Effect	MCK effectively "fixes" more volatile top and middle notes in a fragrance composition, slowing their evaporation and thereby extending the life of the overall scent profile on the substrate.[1]
Malodor Counteraction	While not a primary function, the strong and persistent character of MCK can help in masking or covering malodors on fabrics.[2][12]

## Experimental Protocols

The following protocols are designed to provide a standardized framework for evaluating the performance of **Methyl Cedryl Ketone** in soap and detergent applications.

## Logical Workflow for MCK Evaluation

The following diagram illustrates the general workflow for assessing the suitability and performance of MCK in a functional product base.



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Fig. 1: General workflow for evaluating MCK.

## Protocol: Preparation of Test Bases

Objective: To incorporate **Methyl Cedryl Ketone** into unfragranced soap and detergent bases for performance testing.

### Materials:

- Unfragranced liquid detergent base (pH 9-11)
- Unfragranced bar soap noodles
- **Methyl Cedryl Ketone** (MCK)
- Digital scale (0.01g precision)
- Overhead stirrer or homogenizer
- Beakers and appropriate glassware
- Soap making equipment (for bar soap)

### Procedure (Liquid Detergent):

- Weigh 990g of the unfragranced liquid detergent base into a beaker.
- While stirring gently with an overhead stirrer, slowly add 10g of **Methyl Cedryl Ketone** to achieve a 1% concentration.
- Continue stirring for 15-20 minutes until the mixture is homogeneous.
- Prepare a control sample using only the unfragranced base.
- Label all samples clearly and store in airtight containers.

### Procedure (Bar Soap):

- Follow standard laboratory procedures for soap milling.

- During the milling process, add the desired concentration of MCK (e.g., 1.5% w/w) to the soap noodles.
- Ensure even distribution of the fragrance throughout the soap base.
- Press the fragranced noodles into bars.
- Allow the bars to cure for the recommended period (e.g., 4-6 weeks for cold process) before evaluation.[\[9\]](#)

## Protocol: Sensory Evaluation of Fragrance Performance

Objective: To assess the odor intensity and hedonic character of MCK in the final product and on washed fabric over time.

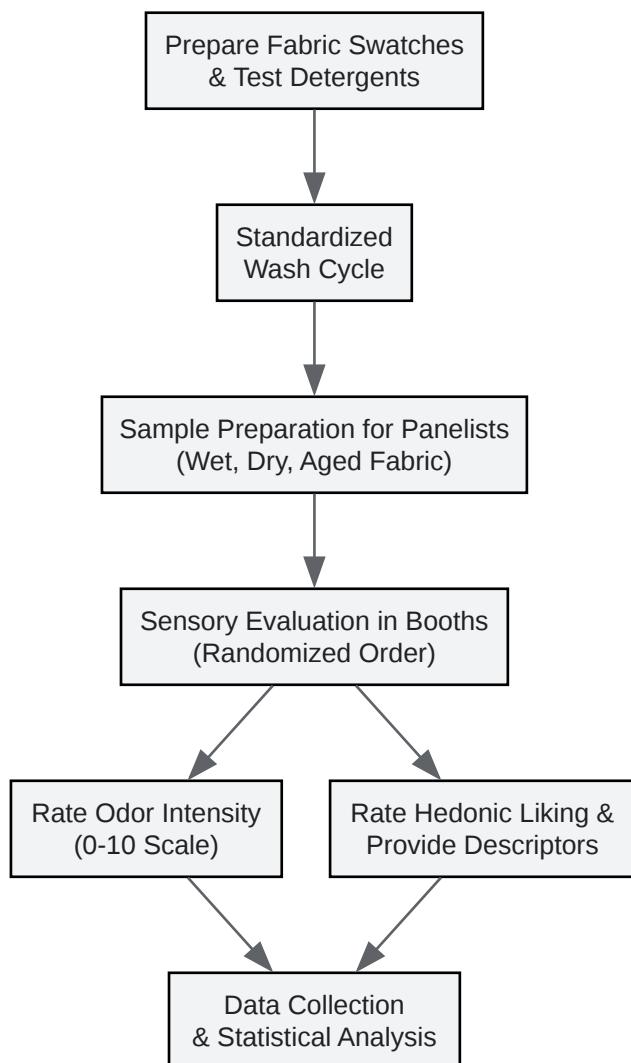
### Materials:

- Test samples from Protocol 4.2
- Control (unfragranced) and benchmark (competitor) products
- Standard cotton swatches (e.g., 20x20 cm)
- Laboratory washing machine
- Odor-free evaluation booths with controlled ventilation and lighting[\[13\]](#)
- Trained sensory panel (minimum of 10-12 panelists)
- Evaluation forms with appropriate rating scales (e.g., 0-10 intensity scale)

### Procedure:

- Preparation: Conduct a standard wash cycle using a pre-defined amount of fabric swatches and the test detergent (e.g., 50g of detergent for a 3kg load).[\[14\]](#)
- Evaluation Points: Panelists will evaluate the fragrance at multiple stages:
  - Neat Product: From the container.

- Wet Fabric: Immediately after the wash cycle is complete.[[13](#)]
- Dry Fabric: After line-drying for 24 hours in a controlled, odor-free environment.
- Aged Fabric: After storing the dry fabric in a sealed bag for 72 hours and 7 days.[[14](#)]
- Evaluation:
  - Each panelist evaluates the samples in a randomized order to prevent bias.
  - Panelists rate the overall odor intensity on a labeled magnitude scale (e.g., 0 = no odor, 10 = extremely strong).
  - Panelists provide hedonic ratings (liking) and descriptive analysis of the scent character.
  - A break of at least 5 minutes should be taken between samples to prevent olfactory fatigue.[[13](#)][[15](#)]
- Data Analysis: Analyze the data statistically (e.g., using ANOVA) to determine significant differences in intensity and liking between the test sample, control, and benchmark.



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Fig. 2: Workflow for sensory evaluation.

## Protocol: Instrumental Analysis of Fragrance Substantivity

Objective: To quantify the amount of **Methyl Cedryl Ketone** remaining on fabric after washing and drying using Headspace Gas Chromatography-Mass Spectrometry (HS-GC-MS).

### Materials:

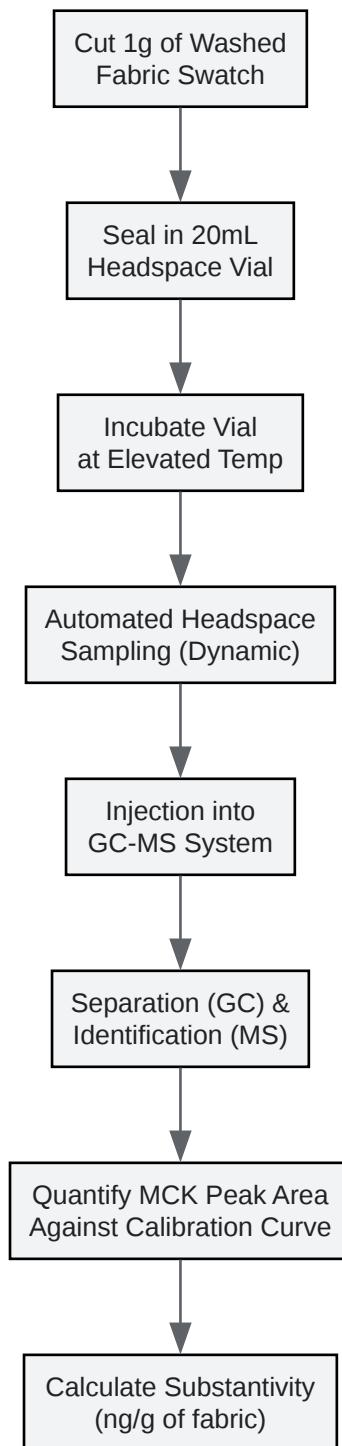
- Washed and dried fabric swatches from Protocol 4.3
- Headspace sampler coupled to a GC-MS system

- 20 mL headspace vials with crimp caps
- Analytical standards of **Methyl Cedryl Ketone**
- Solvent for standard preparation (e.g., Hexane)

Procedure:

- Sample Preparation:
  - Accurately cut a 1g piece from the center of a dried, fragranced fabric swatch.
  - Place the fabric piece into a 20 mL headspace vial and seal immediately.[16]
  - Prepare a calibration curve by spiking clean, unfragranced fabric with known amounts of MCK standard solution.
- HS-GC-MS Analysis:
  - Headspace Conditions:
    - Incubation Temperature: 80-100°C[17]
    - Incubation Time: 15-20 minutes
    - Purge and Trap (Dynamic Headspace) is recommended for higher sensitivity.[17][18]
  - GC Conditions (Example):
    - Column: DB-5ms or similar non-polar column (e.g., 30m x 0.25mm x 0.25μm)
    - Carrier Gas: Helium at a constant flow of 1 mL/min
    - Oven Program: 50°C (2 min), ramp at 10°C/min to 280°C, hold for 5 min
  - MS Conditions (Example):
    - Ionization Mode: Electron Ionization (EI) at 70 eV

- Scan Range: 35-400 amu
- Data Analysis:
  - Identify the MCK peak in the chromatogram based on its retention time and mass spectrum.
  - Quantify the peak area and calculate the concentration of MCK on the fabric using the calibration curve.
  - Compare the amount of MCK on fabric at different time points (e.g., 24h vs. 72h) to determine its substantivity profile.



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Fig. 3: Workflow for instrumental substantivity analysis.

## Protocol: Accelerated Stability Testing

Objective: To evaluate the stability of **Methyl Cedryl Ketone** within a soap or detergent base under stressed temperature conditions.

Materials:

- Fragranced product samples from Protocol 4.2
- Control (unfragranced) sample
- Glass jars with airtight seals
- Stability ovens set at 45°C and 4°C[19]
- pH meter, viscometer

Procedure:

- Place aliquots of the test samples and the control into separate, sealed glass jars.
- Store the jars under the following conditions:
  - Accelerated: 45°C[19][20]
  - Control: Room Temperature (~22°C)
  - Refrigerated: 4°C (for reference)[19]
- Evaluate the samples at baseline and at specified time points (e.g., 2 weeks, 4 weeks, 8 weeks, 12 weeks). A common industry rule of thumb is that 10-12 weeks at 45°C can simulate approximately one year of shelf life at ambient temperature.[20]
- Evaluation Parameters:
  - Color: Visually assess any changes against the control.
  - Odor: Perform an olfactory evaluation to detect any degradation or change in the fragrance character.
  - pH: Measure the pH of the product.

- Viscosity: Measure the viscosity to check for any changes in the product's physical structure.
- Phase Separation: Visually inspect for any signs of emulsion instability or separation.
- Acceptance Criteria: The formulation is considered stable if there are no significant changes in color, odor profile, pH, viscosity, or physical appearance compared to the control sample stored at 4°C.

By following these application notes and protocols, researchers and formulators can effectively evaluate and utilize **Methyl Cedryl Ketone** to create high-performing, long-lasting fragrances in soap and detergent products.

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